

Dibromsalan cross-contamination prevention

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dibromsalan

CAS No.: 87-12-7

Cat. No.: S563032

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Chemical Profile: Dibromsalan

The following table summarizes the key identifiers and structural data for **Dibromsalan**, which is crucial for material verification and tracking in the lab [1] [2] [3].

Property	Description
IUPAC Name	5-Bromo-N-(4-bromophenyl)-2-hydroxybenzamide [1] [3]
CAS Registry Number	87-12-7 [2] [3]
Molecular Formula	C ₁₃ H ₉ Br ₂ NO ₂ [1] [2]
Average Mass	371.028 g/mol [2] [3]
INN/USAN	Dibromsalan [3]
Regulatory Status	Prohibited in cosmetics by the U.S. FDA [4].

Primary Hazards and Regulatory Background

Understanding why **Dibromsalan** is controlled is the first step in risk assessment.

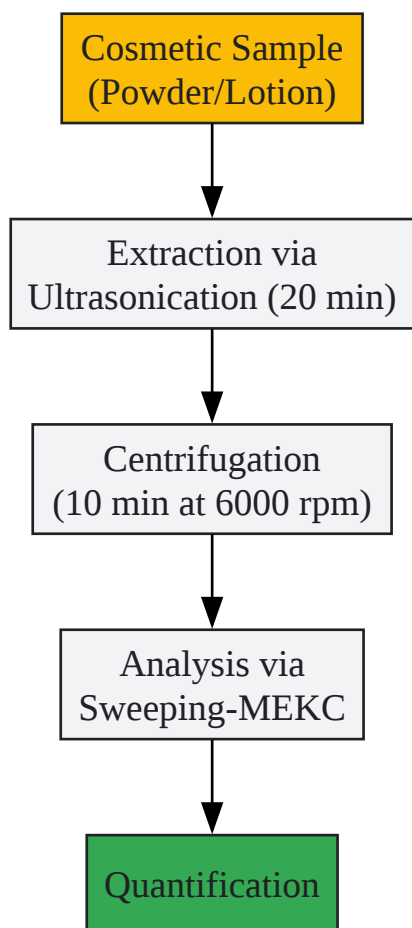
- **Photosensitization:** **Dibromsalan** can cause photosensitivity in humans upon topical application. This reaction may persist for long periods and can be severe, even after contact with the substance has ceased [4].
- **Cross-Sensitization:** Evidence indicates that **Dibromsalan** may cause cross-sensitization with other commonly used chemicals, such as certain **halogenated salicylanilides** and **hexachlorophene** [4].
- **Regulatory Status:** Due to these risks, the U.S. Food and Drug Administration (FDA) considers **any cosmetic containing Dibromsalan to be adulterated** and subject to regulatory action. It is listed as a substance that is prohibited from use in cosmetic products [4].

Analytical Method for Detection

While specific in-process control methods for contamination are not detailed, one published analytical technique can be adapted for detecting and quantifying **Dibromsalan**. The following table outlines a method for analyzing cosmetic samples [5].

Method Aspect	Specification
Analytical Technique	Electrophoresis combined with Sweeping-Micellar Electrokinetic Chromatography (sweeping-MEKC) [5]
Reported Sample Types	Loose powder, body lotion [5]
Sample Preparation	Ultrasonication for 20 minutes, followed by centrifugation for 10 minutes at 6000 rpm [5]
Linearity Range	0.20 - 4.00 µg/mL [5]
Limit of Detection (LOD)	0.024 µg/mL [5]
Limit of Quantification (LOQ)	0.080 µg/mL [5]
Reported Recovery	79.7% - 121.3% (depending on matrix) [5]

The experimental workflow for this method can be visualized as follows:



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Frequently Asked Questions (FAQs)

Q: What is the primary health concern associated with Dibromsana exposure? A: The primary concern is **photosensitization**, leading to severe skin reactions upon exposure to sunlight, which can persist long-term. It can also cross-sensitize with other halogenated chemicals [4].

Q: Are there other chemicals I should be cautious of due to cross-sensitization? A: Yes, **Dibromsalan** is known to potentially cause cross-sensitization with other **halogenated salicylanilides** (like Tribromsalan) and **hexachlorophene** [4]. Care should be taken to prevent co-handling or equipment sharing with these compounds.

Q: I need to detect trace amounts of Dibromsalan. What is a sensitive method? A: The **sweeping-MEKC** technique has been successfully applied with a low Limit of Detection (LOD) of **0.024 µg/mL**,

making it a highly sensitive option for trace analysis [5].

Key Considerations for Prevention

Given the lack of specific decontamination protocols in the search results, the following general practices are recommended based on the compound's hazards:

- **Strict Segregation:** Store and handle **Dibromsalan** away from other halogenated salicylanilides and hexachlorophene to prevent cross-contamination and potential cross-sensitization reactions [4].
- **Personal Protective Equipment (PPE):** Use appropriate gloves, lab coats, and safety glasses. Given the photosensitization risk, ensure skin coverage.
- **Waste Handling:** Clearly label all waste streams containing **Dibromsalan** and dispose of them as hazardous chemical waste.

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References

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